

# Application of Pentyl Propionate in Fragrance and Perfumery: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pentyl propionate*

Cat. No.: *B1209536*

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## Introduction

**Pentyl propionate**, also known as amyl propionate, is a carboxylic acid ester with a characteristic sweet, fruity aroma reminiscent of apricot, pineapple, and banana.<sup>[1]</sup> Its pleasant and versatile scent profile makes it a valuable ingredient in the fragrance and perfumery industry. Chemically, it is the ester formed from the reaction of pentanol and propanoic acid.<sup>[1]</sup> <sup>[2]</sup> This document provides detailed application notes and experimental protocols for the use of **pentyl propionate** in fragrance applications, intended for a scientific audience.

## Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **pentyl propionate** is essential for its effective application in fragrance formulations.

Property	Value	Reference
Molecular Formula	C8H16O2	[1][3]
Molecular Weight	144.21 g/mol	[1][4]
Appearance	Clear, colorless liquid	[1][4]
Odor Profile	Sweet, fruity, apricot, pineapple, banana, apple-like	[1][3][4][5]
Boiling Point	167-169 °C	[1][4]
Melting Point	-73.1 °C	[3][4]
Flash Point	56-57 °C (closed cup)	[6][7]
Vapor Pressure	1.5 - 3.60 mmHg at 20-25 °C	[3][7]
Density	0.873 - 0.874 g/cm <sup>3</sup> at 20-25 °C	[4][7]
Solubility	Slightly soluble in water (706.7 mg/L at 20°C); highly soluble in organic solvents like alcohols, ether, chloroform, and acetone.	[4][6][8]
Purity	Often >99%	[1]
CAS Number	624-54-4	[1]

## Applications in Fragrance and Perfumery

**Pentyl propionate** is primarily utilized as a top note in fragrance compositions, contributing a bright and uplifting fruity character.[1] Its versatility allows for its incorporation into a wide range of product types:

- **Fine Fragrances:** It can be used to introduce a fresh and fruity opening to floral, chypre, and gourmand perfumes.

- **Personal Care Products:** Its pleasant scent is suitable for inclusion in lotions, creams, soaps, and hair care products.[9]
- **Household Products:** It can impart a clean and fruity aroma to air fresheners, candles, and cleaning products.
- **Flavor Enhancer:** In the food industry, it serves as a flavor enhancer, adding authentic fruity notes to confectionery, beverages, and dairy items.[1]

## Experimental Protocols

The following are detailed methodologies for key experiments related to the evaluation and application of **pentyl propionate** in fragrance research and development.

### Protocol 1: Laboratory Synthesis of Pentyl Propionate (Fischer Esterification)

This protocol describes a standard laboratory procedure for the synthesis of **pentyl propionate**.

Materials:

- 1-Pentanol
- Propanoic acid
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Heating mantle

- Separatory funnel
- Distillation apparatus
- Standard laboratory glassware

#### Procedure:

- In a round-bottom flask, combine equimolar amounts of 1-pentanol and propanoic acid.
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reactant weight) while stirring.
- Attach a reflux condenser and heat the mixture to reflux for 1-2 hours using a heating mantle.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with:
  - Water to remove excess acid and alcohol.
  - 5% sodium bicarbonate solution to neutralize any remaining acid (caution: CO<sub>2</sub> evolution).
  - Water to remove any remaining salts.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Purify the crude **pentyl propionate** by fractional distillation, collecting the fraction boiling at approximately 167-169 °C.
- Characterize the final product using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) to confirm purity and identity.

## Protocol 2: Sensory Evaluation by a Trained Panel

This protocol outlines a method for the sensory evaluation of **pentyl propionate** to characterize its odor profile.

Objective: To determine the olfactory characteristics of **pentyl propionate**.

Materials:

- **Pentyl propionate** (high purity)
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Glass smelling strips
- Odor-free evaluation booths
- Trained sensory panel (8-12 members)

Procedure:

- **Sample Preparation:** Prepare a series of dilutions of **pentyl propionate** in the chosen solvent (e.g., 10%, 5%, 1% in diethyl phthalate).
- **Panelist Screening:** Select panelists who have been trained in fragrance evaluation and have demonstrated olfactory acuity.
- **Evaluation:**
  - Dip smelling strips into each dilution and allow the solvent to evaporate for a few seconds.
  - Present the smelling strips to the panelists in a randomized and blind manner in individual, well-ventilated, and odor-free booths.
  - Ask panelists to describe the odor profile using a standardized lexicon of fragrance descriptors.
  - Request panelists to rate the intensity of the odor on a labeled magnitude scale (e.g., 0 = no odor, 5 = very strong).

- **Data Analysis:** Compile the descriptors and intensity ratings from all panelists. Analyze the frequency of descriptors and the mean intensity ratings to create a comprehensive odor profile of **pentyl propionate**.

## Protocol 3: Gas Chromatography-Olfactometry (GC-O) Analysis

GC-O is a powerful technique used to identify the specific volatile compounds responsible for the aroma of a substance.

**Objective:** To identify and characterize the odor-active components of a **pentyl propionate** sample.

**Instrumentation:**

- Gas chromatograph (GC) equipped with a flame ionization detector (FID) and an olfactometry port.
- Capillary column suitable for fragrance analysis (e.g., DB-5 or equivalent).
- Helium as the carrier gas.

**Procedure:**

- **Sample Preparation:** Prepare a dilute solution of the **pentyl propionate** sample in a suitable solvent (e.g., dichloromethane).
- **GC-FID Analysis:** Inject an aliquot of the sample into the GC-FID system to obtain a chromatogram of the volatile compounds.
- **GC-O Analysis:**
  - Inject a second aliquot of the sample into the GC system. The column effluent is split between the FID and the olfactometry port.
  - A trained assessor sniffs the effluent from the olfactometry port and records the time, duration, and description of any detected odors.

- **Data Correlation:** Correlate the retention times of the detected odors from the GC-O analysis with the peaks in the GC-FID chromatogram to identify the odor-active compounds.

## Protocol 4: Stability Testing of Pentyl Propionate in a Fragrance Formulation

This protocol is designed to assess the stability of **pentyl propionate** in a finished product under various conditions.

**Objective:** To evaluate the physical and chemical stability of a fragrance formulation containing **pentyl propionate** over time.

**Materials:**

- Finished fragrance product containing a known concentration of **pentyl propionate**.
- Control sample (fragrance product without **pentyl propionate**).
- Environmental chambers (for controlled temperature and humidity).
- UV light exposure chamber.
- GC-MS for chemical analysis.

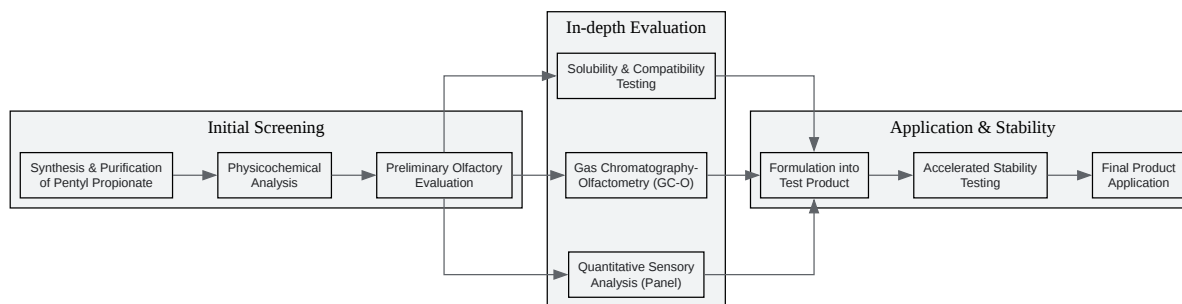
**Procedure:**

- **Sample Storage:** Store aliquots of the test and control samples under the following conditions:
  - Accelerated conditions: 40°C, 45°C, and 50°C.
  - Room temperature: 20-25°C.
  - Freeze-thaw cycles: e.g., -10°C for 24 hours followed by 25°C for 24 hours, repeated for several cycles.
  - UV light exposure.

- Evaluation Intervals: Evaluate the samples at predetermined time points (e.g., 0, 1, 2, 4, 8, and 12 weeks).
- Physical Evaluation: Assess for any changes in color, clarity, and odor.
- Chemical Analysis: Use GC-MS to quantify the concentration of **pentyl propionate** and to identify any degradation products.
- Data Analysis: Compare the results from the test sample to the control sample at each time point and under each storage condition to determine the stability of **pentyl propionate** in the formulation.

## Visualizations

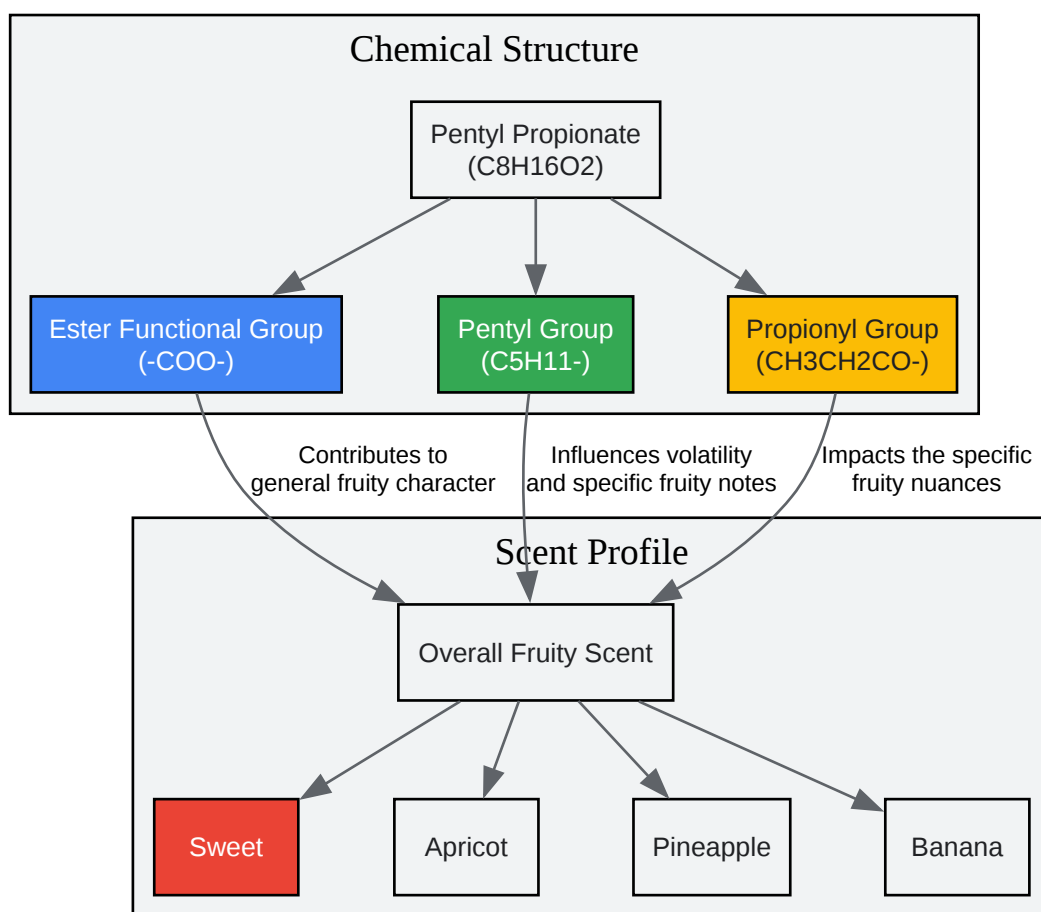
The following diagrams illustrate key workflows and relationships in the application of **pentyl propionate** in fragrance and perfumery.



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Caption: Workflow for the evaluation of **pentyl propionate** as a fragrance ingredient.





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Caption: Relationship between the chemical structure of **pentyl propionate** and its scent profile.

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Email: [info@benchchem.com](mailto:info@benchchem.com)